

GHS hazard statements and safety precautions for 2-(4-methoxyphenyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(4-methoxyphenyl)acetaldehyde

Cat. No.: B1346790

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An In-depth Technical Guide to the GHS Hazard Profile and Safe Handling of **2-(4-methoxyphenyl)acetaldehyde**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2-(4-methoxyphenyl)acetaldehyde** (CAS No: 5703-26-4). It is intended for researchers, scientists, and drug development professionals who handle this compound. The focus is on elucidating the inherent hazards and providing actionable, field-proven safety protocols to mitigate risks in a laboratory setting.

Introduction: Understanding 2-(4-methoxyphenyl)acetaldehyde

2-(4-methoxyphenyl)acetaldehyde, also known as 4-methoxyphenylacetaldehyde, is an aromatic aldehyde with the chemical formula C₉H₁₀O₂.^{[1][2]} It presents as a colorless oil and is utilized as a valuable building block in organic synthesis for creating more complex molecules, such as heterocyclic compounds and chalcones.^{[1][3]} It also finds application as a flavoring agent in the food industry.^{[1][4]} The reactivity of its aldehyde functional group, combined with the methoxy-substituted phenyl ring, defines its utility but also underpins its specific hazard profile. A thorough understanding of its GHS classification is the foundational step in ensuring laboratory safety.

GHS Hazard Profile and Classification

2-(4-methoxyphenyl)acetaldehyde is classified under GHS as a substance that requires careful handling due to its potential to cause irritation and sensitization. The official signal word for this chemical is "Warning".[\[2\]](#)[\[5\]](#)[\[6\]](#)

GHS Pictogram and Hazard Statements

The primary GHS pictogram associated with this compound is the Exclamation Mark (GHS07), which indicates that it can cause less severe hazards such as irritation or skin sensitization.[\[5\]](#)
[\[6\]](#)

Table 1: GHS Classification for **2-(4-methoxyphenyl)acetaldehyde**

Category	Code	Hazard Statement
Health Hazards	H302	Harmful if swallowed. [2] [6]
H315		Causes skin irritation. [1] [2] [5] [6]
H317		May cause an allergic skin reaction. [2] [6]
H319		Causes serious eye irritation. [1] [2] [5] [6]
H335		May cause respiratory irritation. [1] [2] [5] [6]

Causality Behind the Hazards

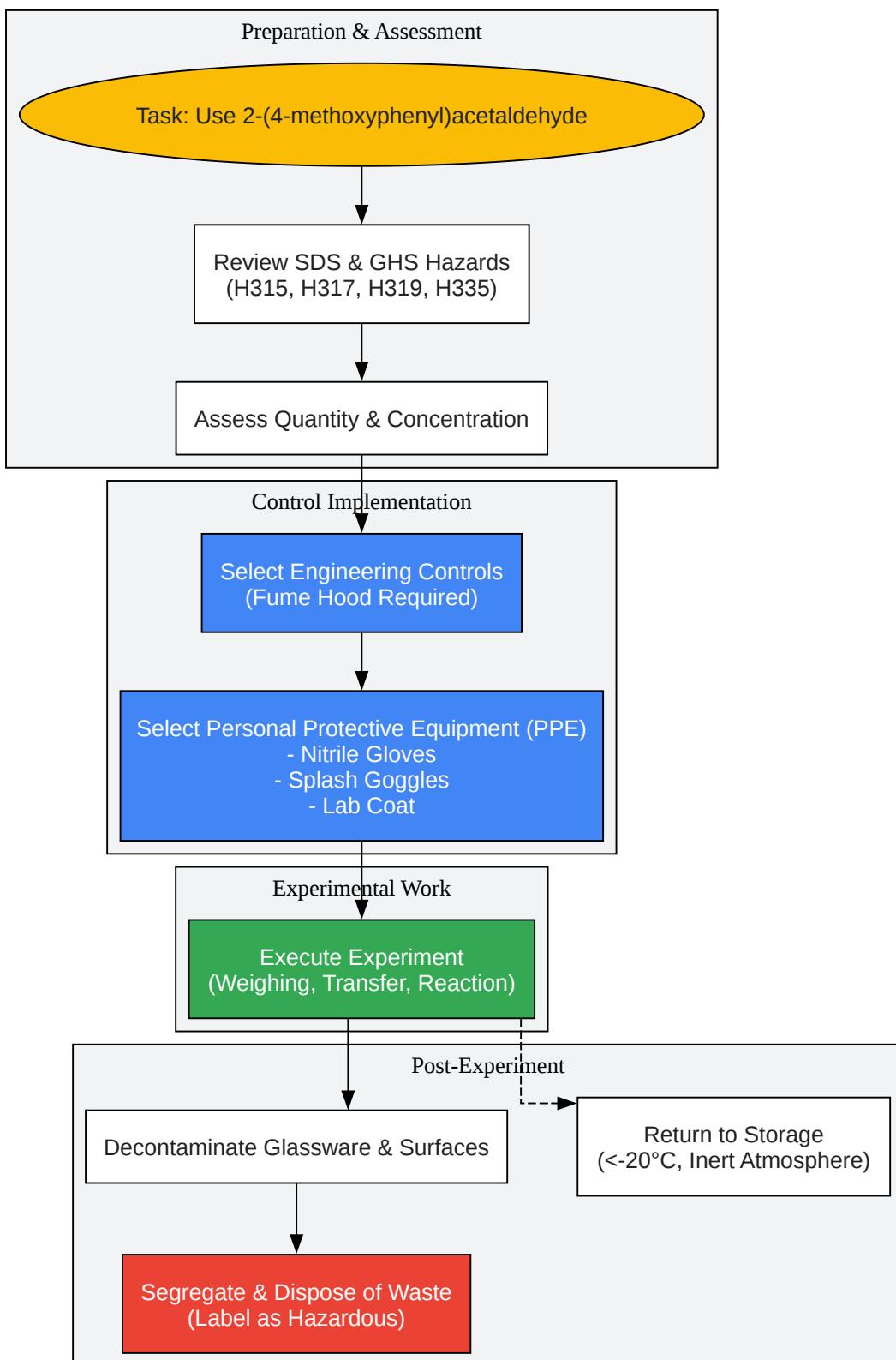
- H315 (Skin Irritation) & H319 (Serious Eye Irritation): Aldehydes are electrophilic and can react with nucleophilic functional groups found in skin proteins and tissues. This reactivity can disrupt cell membranes and proteins, leading to an inflammatory response perceived as irritation. The eyes are particularly vulnerable due to their sensitive mucous membranes.
- H317 (Allergic Skin Reaction): As a reactive hapten, the aldehyde can covalently bind to skin proteins, forming an immunogenic complex. Subsequent exposures can trigger a Type IV

hypersensitivity reaction, leading to allergic contact dermatitis.

- H335 (Respiratory Irritation): Inhalation of vapors can irritate the mucous membranes of the respiratory tract. The aldehyde group's reactivity is again the cause, leading to inflammation and discomfort.
- H302 (Harmful if Swallowed): Ingestion can lead to irritation of the gastrointestinal tract and potential systemic effects.

Proactive Risk Management: A Workflow for Safe Handling

A self-validating safety protocol begins with a dynamic risk assessment. The following workflow should be mentally or formally executed before any experiment involving **2-(4-methoxyphenyl)acetaldehyde**.



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Caption: Risk assessment and mitigation workflow.

Standard Operating Procedures (SOPs)

Adherence to detailed protocols is critical for safety.

Engineering Controls

- Primary Control: All handling of **2-(4-methoxyphenyl)acetaldehyde**, including weighing, transfers, and use in reactions, must be conducted within a certified chemical fume hood. This is a non-negotiable control to mitigate the respiratory irritation hazard (H335).[\[7\]](#)[\[8\]](#)
- Ventilation: Ensure the fume hood has a tested and adequate face velocity. The presence of eyewash stations and safety showers in close proximity to the workstation is mandatory.[\[9\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the GHS hazards.

- Hand Protection: Wear chemical-resistant gloves. Nitrile gloves are a suitable choice.[\[10\]](#) Always inspect gloves for tears or punctures before use. Contaminated gloves must be removed and disposed of properly, followed by hand washing.[\[11\]](#)
- Eye and Face Protection: Chemical splash goggles are mandatory to protect against splashes that could cause serious eye irritation (H319).[\[12\]](#) When handling larger quantities or when there is a significant splash risk, a face shield should be worn in addition to goggles.[\[12\]](#)[\[13\]](#)
- Body Protection: A standard laboratory coat must be worn and fully buttoned. For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.[\[13\]](#)[\[14\]](#)

Experimental Protocol: Weighing and Transfer

- Preparation: Don all required PPE before gathering materials.
- Location: Place an analytical balance inside the chemical fume hood.
- Tare: Place a clean, appropriate container (e.g., a round-bottom flask) on the balance and tare it.

- Transfer: Using a clean pipette, carefully transfer the required amount of **2-(4-methoxyphenyl)acetaldehyde** into the tared container. Perform this action slowly to avoid splashing.
- Cleaning: Immediately cap the stock bottle. Use a disposable pipette for the transfer and discard it into a designated hazardous waste container after use.
- Post-Handling: After completing the task, remove gloves using the proper technique, dispose of them in the hazardous waste, and wash hands thoroughly with soap and water.[15]

Storage and Waste Disposal Conditions for Safe Storage

- Temperature: Store in a freezer at temperatures under -20°C.[2][6]
- Atmosphere: This compound should be stored under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation or degradation.[2][6]
- Container: Keep the container tightly closed in a dry and well-ventilated area.[7][8]
- Incompatibilities: Store away from strong oxidizing agents.[9]

Waste Management

- Segregation: All waste contaminated with **2-(4-methoxyphenyl)acetaldehyde**, including gloves, pipette tips, and paper towels, must be collected in a dedicated, clearly labeled hazardous waste container.
- Unused Chemical: Unused or waste **2-(4-methoxyphenyl)acetaldehyde** must be collected in a separate, sealed, and labeled container for hazardous chemical waste.
- Disposal: Do not empty into drains.[9] All waste must be disposed of through an approved waste disposal plant, following all local and institutional regulations.

Emergency Response Protocols

Immediate and correct action is crucial in the event of an exposure or spill.

Table 2: First-Aid Measures for Exposure

Exposure Route	Protocol
Inhalation (H335)	1. Immediately move the affected person to fresh air.[7][10] 2. If breathing is difficult, trained personnel may administer oxygen.[7][8] 3. If breathing has stopped, perform artificial respiration.[16] 4. Seek immediate medical attention.[16]
Skin Contact (H315, H317)	1. Immediately remove all contaminated clothing.[7][8] 2. Wash the affected skin area with plenty of soap and water.[7][10] 3. If skin irritation or a rash occurs, seek medical advice. [15]
Eye Contact (H319)	1. Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [9][10] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[9][15] 3. If eye irritation persists, get medical advice/attention. [9]
Ingestion (H302)	1. Rinse mouth thoroughly with water.[7][8] 2. Do NOT induce vomiting.[7][8] 3. Never give anything by mouth to an unconscious person.[7][8] 4. Call a doctor or Poison Control Center immediately.[7][8]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Prevent further leakage or spillage. Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.

- Collect: Carefully sweep or scoop up the absorbed material and place it into a suitable, closed container for disposal.[9]
- Clean: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- PPE: All personnel involved in the cleanup must wear appropriate PPE as described in section 4.2.

Conclusion

While **2-(4-methoxyphenyl)acetaldehyde** is a valuable reagent, its GHS classification as a skin, eye, and respiratory irritant, as well as a potential skin sensitizer, demands rigorous adherence to safety protocols. By integrating engineering controls, appropriate PPE, and standardized handling procedures, researchers can effectively mitigate the risks associated with this compound. A proactive safety culture, grounded in a thorough understanding of the specific chemical hazards, is paramount to ensuring a safe and productive research environment.

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